

# An In-Depth Technical Guide to Potassium Acetate: Structure, Properties, and Applications

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## Compound of Interest

Compound Name: *Lysyl-tyrosyl-lysine acetate*

Cat. No.: *B13393136*

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## Abstract

Potassium acetate ( $\text{CH}_3\text{COOK}$ ), a potassium salt of acetic acid, is a versatile compound with significant applications across the pharmaceutical, biotechnological, and food science industries.[1] This guide provides a comprehensive overview of its chemical structure, physicochemical properties, and established methodologies for its synthesis and analysis. We will delve into its critical role as an electrolyte replenisher, its applications in molecular biology, and its function as a pharmaceutical excipient.[1][2] Furthermore, this document will explore its mechanism of action in relevant biological systems and provide detailed, validated protocols for its practical application in a laboratory setting.

## Chemical Structure and Physicochemical Properties

Potassium acetate is an ionic compound formed from the potassium cation ( $\text{K}^+$ ) and the acetate anion ( $\text{CH}_3\text{COO}^-$ ).[3] The acetate ion exhibits resonance, with the negative charge delocalized between the two oxygen atoms, contributing to its stability.

## Chemical Identifiers

Identifier	Value
IUPAC Name	potassium acetate[2]
Chemical Formula	C <sub>2</sub> H <sub>3</sub> KO <sub>2</sub> or CH <sub>3</sub> COOK[2][4]
CAS Number	127-08-2[4]
SMILES	CC(=O)[O-].[K+][2]
InChI	InChI=1S/C2H4O2.K/c1-2(3)4;/h1H3,(H,3,4);/q;+1/p-1[5]
InChIKey	SCVFZCLFOSHCOH-UHFFFAOYSA-M[2]

## Physicochemical Data

Potassium acetate is a white, crystalline, and deliquescent solid, meaning it readily absorbs moisture from the atmosphere.[6] It is highly soluble in water and also soluble in methanol and ethanol.[5][7]

Property	Value	Source
Molar Mass	98.142 g/mol	[1]
Melting Point	292 °C (558 °F; 565 K)	[1]
Boiling Point	Decomposes	[1]
Density	1.8 g/cm <sup>3</sup>	[1]
Solubility in water	256 g/100 mL at 20 °C	[2]
pH (5% aqueous solution)	7.5 - 9.0	[1][2]

## Structural Visualization

The following diagram illustrates the ionic interaction between the potassium cation and the acetate anion.

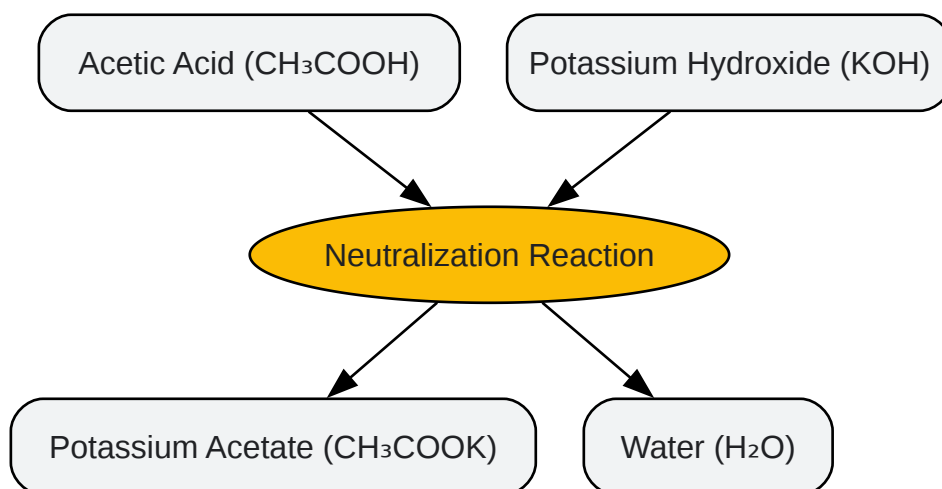
Caption: Ionic bond between potassium (K<sup>+</sup>) and acetate (CH<sub>3</sub>COO<sup>-</sup>).

## Synthesis and Manufacturing

The primary method for synthesizing potassium acetate is through an acid-base neutralization reaction.[1][7] This involves treating a potassium-containing base, such as potassium hydroxide (KOH) or potassium carbonate ( $K_2CO_3$ ), with acetic acid ( $CH_3COOH$ ).[5]

## Reaction Workflow

The following diagram illustrates the synthesis process.



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Caption: Synthesis of Potassium Acetate.

## Detailed Protocol

- **Reactant Preparation:** Prepare aqueous solutions of acetic acid and potassium hydroxide of known concentrations.
- **Reaction:** Slowly add the potassium hydroxide solution to the acetic acid solution while stirring continuously. The reaction is exothermic.
- **Neutralization:** Monitor the pH of the solution. The endpoint is reached when the pH is neutral (approximately 7.0).
- **Crystallization:** Concentrate the resulting solution by heating to evaporate the water.

- Isolation and Drying: Cool the concentrated solution to induce crystallization. The resulting potassium acetate crystals can be isolated by filtration and dried in an oven.

The chemical equation for the reaction with potassium hydroxide is:  $\text{CH}_3\text{COOH} + \text{KOH} \rightarrow \text{CH}_3\text{COOK} + \text{H}_2\text{O}$ [5]

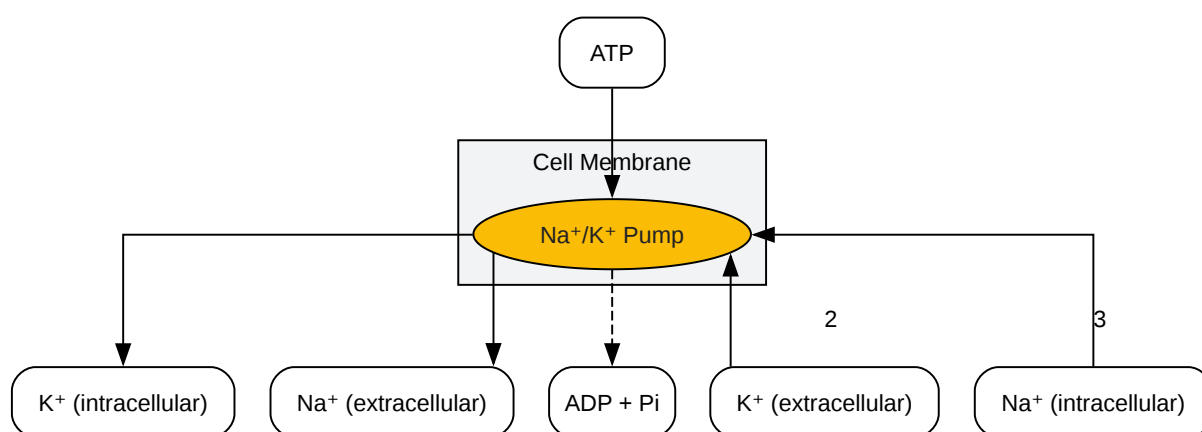
And with potassium carbonate:  $2\text{CH}_3\text{COOH} + \text{K}_2\text{CO}_3 \rightarrow 2\text{CH}_3\text{COOK} + \text{H}_2\text{O} + \text{CO}_2$

## Biological and Pharmaceutical Significance

Potassium acetate serves several critical functions in biological and pharmaceutical contexts. It is primarily used to replenish electrolytes and as a systemic and urinary alkaliizer.[1][2]

## Mechanism of Action in Electrolyte Replenishment

Potassium is the principal cation in intracellular fluid and is essential for maintaining intracellular tonicity, nerve impulse transmission, muscle contraction (skeletal, cardiac, and smooth), and normal renal function.[1][2] The cell membrane's sodium-potassium pump actively transports potassium into cells, creating a high intracellular potassium concentration that is crucial for establishing the resting membrane potential. This potential is fundamental for generating action potentials, which are electrical signals vital for neuronal communication, muscle excitation, and heart function.[2][6]



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## Sources

- [1. byjus.com \[byjus.com\]](https://byjus.com)
- [2. Potassium Acetate | C<sub>2</sub>H<sub>3</sub>O<sub>2</sub>K | CID 517044 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. Potassium acetate - Simple English Wikipedia, the free encyclopedia \[simple.wikipedia.org\]](https://simple.wikipedia.org)
- [4. Acetic acid, potassium salt \[webbook.nist.gov\]](https://webbook.nist.gov)
- [5. Potassium acetate - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [6. Potassium Acetate: Chemical Properties, Production Methods and Medicinal Uses\\_Chemicalbook \[chemicalbook.com\]](https://chemicalbook.com)
- [7. Potassium Acetate Formula: Properties, Chemical Structure and Uses \[extramarks.com\]](https://extramarks.com)
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